

Comprehensive Guide: Synthetic vs. Commercial 1-(1-Hydroxycyclobutyl)propan-2-one Purity

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-(1-Hydroxycyclobutyl)propan-2-one

CAS No.: 1897761-47-5

Cat. No.: B2467613

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Executive Summary

In the development of novel spirocyclic scaffolds and pharmaceutical intermediates, **1-(1-Hydroxycyclobutyl)propan-2-one** (CAS 1897761-47-5) serves as a critical building block. Its unique cyclobutyl ring introduces specific conformational constraints distinct from its cyclopentyl and cyclohexyl analogs.

This guide objectively compares Commercial Grade sourcing against In-House Synthetic production.

- Commercial sources typically offer certified purities of 95-97%, ideal for high-throughput screening (HTS) and initial SAR (Structure-Activity Relationship) studies where consistency is paramount.
- In-house synthesis via the aldol addition of acetone enolate to cyclobutanone allows for >98% purity post-purification and significant cost reduction at gram-scales, but introduces

risks of dehydration impurities (enones) that can act as Michael acceptors in downstream biology.

Verdict: Use Commercial Grade for biological assay validation. Adopt In-House Synthesis only when scaling >10g or when specific impurity profiling (e.g., exclusion of metal chelators) is required.

Technical Profile

- Compound Name: **1-(1-Hydroxycyclobutyl)propan-2-one**[\[1\]](#)
- CAS Number: 1897761-47-5[\[1\]](#)[\[2\]](#)
- Molecular Formula:
- Molecular Weight: 128.17 g/mol [\[3\]](#)
- Structure: A propan-2-one (acetone) moiety attached at the C1 position to a 1-hydroxycyclobutyl ring.
- Key Reactivity: The tertiary alcohol is prone to acid-catalyzed dehydration; the ketone is active for reductive amination or Grignard additions.

Comparative Analysis

Commercial Grade

Source Profile: Sourced from major catalog suppliers (e.g., Sigma-Aldrich, BLD Pharm, Enamine).

- Typical Purity: 95% - 97% (NMR/GC).
- Common Impurities:
 - Solvents: Residual ethyl acetate or hexanes from silica purification.
 - Stabilizers: Trace acid scavengers to prevent dehydration during storage.

- Structural Isomers: Rare, but open-chain byproducts can occur if ring-opening occurred during manufacture.
- Pros: Immediate availability, Certificate of Analysis (CoA) provided, batch consistency.
- Cons: High cost per gram (500/g range), potential lead times for bulk.

In-House Synthetic Route

Methodology: Kinetic enolate addition (Lithium Diisopropylamide - LDA) of acetone to cyclobutanone at cryogenic temperatures.

- Achievable Purity: >98% (after flash column chromatography).
- Critical Impurities:
 - Dehydration Product: 1-Cyclobutylidenepropan-2-one (Enone). This is the most dangerous impurity as it is a reactive electrophile.
 - Diacetone Alcohol: Result of acetone self-condensation.
 - Unreacted Cyclobutanone: Volatile, but can interfere with stoichiometry in subsequent steps.
- Pros: Low raw material cost (Acetone and Cyclobutanone are commodities), fresh material avoids storage-induced dehydration.
- Cons: Requires -78°C conditions, rigorous anhydrous technique, and careful purification.

Data Summary Table

Feature	Commercial Grade (CAS 1897761-47-5)	In-House Synthesis (Aldol Route)
Purity	95-97%	>98% (Post-Purification)
Major Impurity	Residual Solvents, Stabilizers	Dehydration Enone, Diacetone Alcohol
Cost (10g)	High (~\$1,500 - \$3,000)	Low (~\$150 materials + labor)
Lead Time	2-6 Weeks (if backordered)	3 Days (Synthesis + Purification)
Stability	Moderate (Shelf-life limited)	High (Use immediately)
Scalability	Linear Cost	Non-linear (Safety limits of LDA)

Experimental Protocols (Self-Validating)

In-House Synthesis Protocol

Objective: Synthesize **1-(1-hydroxycyclobutyl)propan-2-one** via kinetic aldol addition.

Reagents:

- Acetone (Anhydrous, excess)
- Cyclobutanone (1.0 equiv)
- Lithium Diisopropylamide (LDA) (1.1 equiv, 2.0 M in THF/Heptane)
- Tetrahydrofuran (THF) (Anhydrous)
- Ammonium Chloride (Sat. Aq.)

Workflow:

- Enolate Formation: To a flame-dried flask under

, add anhydrous THF and cool to -78°C . Add LDA (1.1 equiv). Dropwise add Acetone (2.0 equiv) over 15 mins. Why? Excess acetone and low temp favor kinetic enolate and prevent poly-alkylation.

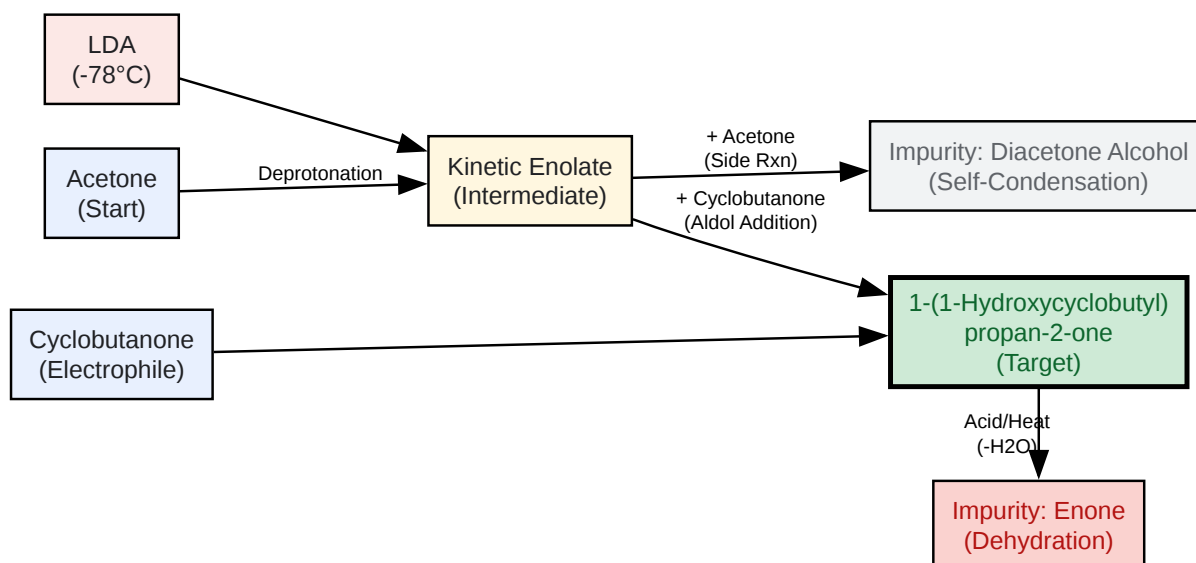
- Addition: Stir enolate for 30 mins at -78°C . Add Cyclobutanone (1.0 equiv) dissolved in minimal THF dropwise.
- Reaction: Stir at -78°C for 2 hours. Monitor by TLC (30% EtOAc/Hexane). Note: Do not warm to RT before quenching to minimize retro-aldol or dehydration.
- Quench: Quench in situ at -78°C with saturated
 . Warm to RT.
- Workup: Extract with
 (3x). Wash combined organics with Brine. Dry over
 . Concentrate in vacuo at $<30^{\circ}\text{C}$. Caution: Product is volatile and heat-sensitive.
- Purification: Flash Column Chromatography (
 , Gradient 10-40% EtOAc/Hexanes).

Validation Check:

- ^1H NMR (
): Look for methyl singlet (~ 2.2 ppm) and cyclobutyl methylene multiplets (~ 1.5 - 2.2 ppm).
 Absence of olefinic protons (~ 6.0 ppm) confirms no dehydration.

Pathway & Impurity Visualization[5]

The following diagram illustrates the synthetic pathway and the critical branching points where impurities are generated.



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Figure 1: Synthetic pathway for **1-(1-Hydroxycyclobutyl)propan-2-one** showing the kinetic enolate route and primary thermal/acidic degradation pathways.

References

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